

What are the physical and chemical properties of 2-(2-Diethylaminoethoxy)ethanol?

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Compound of Interest

Compound Name: 2-(2-Diethylaminoethoxy)ethanol

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An In-depth Technical Guide to **2-(2-Diethylaminoethoxy)ethanol** for Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Diethylaminoethoxy)ethanol, registered under CAS number 140-82-9, is an organic compound with significant relevance in various scientific domains, particularly in the synthesis of pharmaceuticals and other fine chemicals.[1] Structurally, it is characterized by the presence of a tertiary amine, an ether linkage, and a primary alcohol functional group. This unique combination of functionalities imparts a versatile chemical character, making it a valuable intermediate.[2] This guide provides a comprehensive overview of the physical and chemical properties of **2-(2-Diethylaminoethoxy)ethanol**, offering insights into its behavior, handling, and application, tailored for professionals in research and drug development. Notably, it is recognized as a metabolite of the cough suppressant Butamirate and a degradation product of Oxeladin citrate and Oxybutynin hydrochloride.[3][4]

Chemical Structure and Identification

A clear understanding of the molecular structure is fundamental to comprehending the properties and reactivity of a compound.

Figure 1: Chemical structure of **2-(2-Diethylaminoethoxy)ethanol**.

Table 1: Compound Identification

Identifier	Value	Source(s)
IUPAC Name	2-[2-(diethylamino)ethoxy]ethanol	[5]
CAS Number	140-82-9	[6]
Molecular Formula	C ₈ H ₁₉ NO ₂	[6]
Molecular Weight	161.24 g/mol	[6]
SMILES	CCN(CC)CCOCCO	[5][6]
InChI Key	VKBVRNHODPFVHK-UHFFFAOYSA-N	[2][5]
Synonyms	Ethylene Glycol Mono[2-(diethylamino)ethyl] Ether, Diethyl[2-(2-hydroxyethoxy)ethyl]amine, N,N-Diethylethoxyethanolamine	[2][6][7]

Physical Properties

The physical properties of **2-(2-Diethylaminoethoxy)ethanol** are crucial for its handling, storage, and application in various experimental setups. It typically appears as a colorless to pale yellow liquid.[2][3]

Table 2: Physical Properties of **2-(2-Diethylaminoethoxy)ethanol**

Property	Value	Source(s)
Appearance	Colorless to light yellow/orange liquid	[3][8]
Boiling Point	234.7 °C at 760 mmHg	[8]
101 °C at 9.8 mmHg	[3]	
Melting Point	221.5 °C	[9]
Density	0.939 - 0.94 g/cm ³	[3][8]
Flash Point	95.8 - 96 °C (closed cup)	[8]
Refractive Index	1.446 - 1.4475 (at 22°C)	[3][8][9]
Vapor Pressure	0.799 mmHg at 25°C	[8]
Solubility	Slightly soluble in chloroform and methanol.[3] Soluble in water.[2]	[2][3]

Chemical Properties and Reactivity

The chemical behavior of **2-(2-Diethylaminoethoxy)ethanol** is dictated by its functional groups. The tertiary amine group confers basic properties, allowing it to react with acids to form salts.[10] The hydroxyl group can undergo typical alcohol reactions, such as esterification.[11] The ether linkage is generally stable but can be cleaved under harsh conditions.

This compound is incompatible with strong oxidizing agents and acids.[3][12] As an amine, it can react exothermically with acids and may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[10] Furthermore, in combination with strong reducing agents, it can generate flammable gaseous hydrogen.[10]

Spectral Data

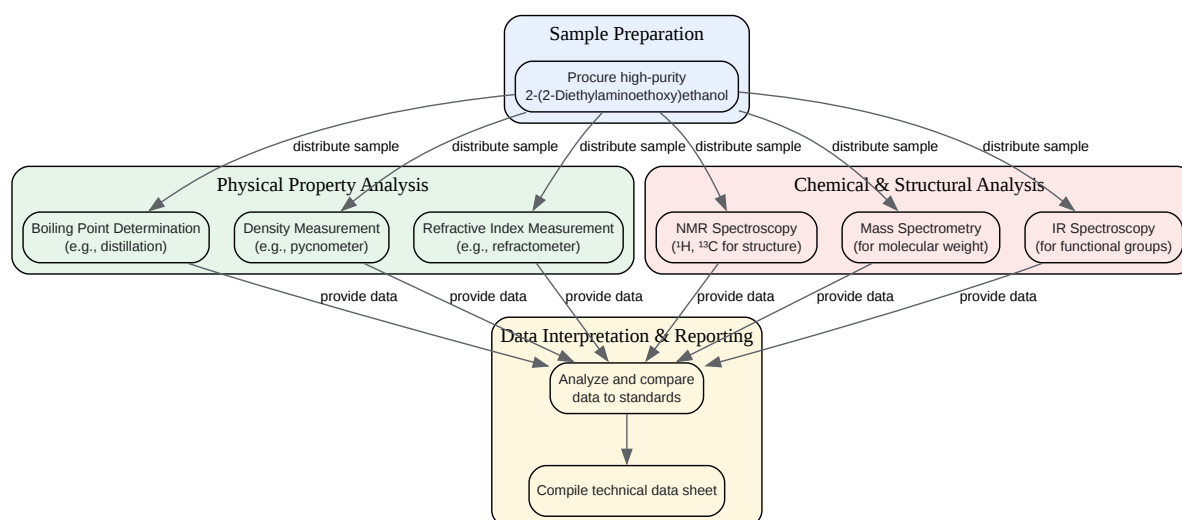
For the structural elucidation and purity assessment of **2-(2-Diethylaminoethoxy)ethanol**, various spectroscopic techniques are employed. While specific spectra are proprietary to

manufacturers, typical spectral characteristics can be inferred from its structure. The NIST Chemistry WebBook provides access to its mass spectrum (electron ionization).[7]

Experimental Protocols: Determination of Physicochemical Properties

While specific experimental protocols for this compound are not publicly detailed, standard methodologies are employed for the determination of its key physical and chemical properties.

Workflow for Property Determination



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Figure 2: A generalized workflow for the physicochemical characterization of **2-(2-Diethylaminoethoxy)ethanol**.

1. **Boiling Point Determination:** The boiling point can be determined using a distillation apparatus. The sample is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For substances with high boiling points, vacuum distillation is often employed to prevent decomposition.[\[1\]](#)
2. **Density Measurement:** A pycnometer or a digital density meter can be used for accurate density measurements. The mass of a known volume of the substance is determined at a specific temperature.
3. **Refractive Index Measurement:** A refractometer is used to measure the refractive index, which is a dimensionless number that describes how fast light propagates through the material. This is a quick and non-destructive method for purity assessment.
4. **Spectroscopic Analysis (NMR, IR, MS):**
 - Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.
 - Infrared (IR) spectroscopy is used to identify the presence of specific functional groups, such as the O-H stretch of the alcohol and C-N stretching of the amine.
 - Mass spectrometry (MS) determines the molecular weight of the compound and can provide information about its fragmentation pattern, aiding in structural confirmation.[\[7\]](#)

Applications in Drug Development and Research

2-(2-Diethylaminoethoxy)ethanol serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs). Its bifunctional nature allows for sequential or orthogonal chemical modifications. For instance, it is a known metabolite and impurity in the manufacturing of Butamirate.[\[9\]](#)[\[13\]](#) It is also a degradation product of other pharmaceuticals like Oxeladin citrate and Oxybutynin hydrochloride.[\[3\]](#) This makes it an important reference standard in impurity profiling and stability studies during drug development. Furthermore, organic esters of **2-(2-diethylaminoethoxy)ethanol** have been synthesized and investigated for their potential therapeutic applications.[\[11\]](#)

Safety, Handling, and Storage

Safety Precautions: **2-(2-Diethylaminoethoxy)ethanol** is classified as a hazardous substance. It is harmful if it comes into contact with the skin and can cause severe skin burns and eye damage.[10][14] Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn when handling this chemical.[14] Work should be conducted in a well-ventilated area or under a fume hood.[15]

Storage: It is recommended to store **2-(2-Diethylaminoethoxy)ethanol** in a cool, ventilated area in a tightly closed and sealed container, ideally below 45°C.[3] Some suppliers recommend storage at 2-8°C or in a refrigerator.[8][9] It should be stored under an inert atmosphere as it may be air-sensitive.

Conclusion

2-(2-Diethylaminoethoxy)ethanol is a versatile chemical intermediate with well-defined physical and chemical properties. Its unique structure makes it a valuable component in the synthesis of pharmaceuticals and a key compound for metabolic and degradation studies. A thorough understanding of its properties, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective use in research and development.

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